

Introduction: The Significance of the Substituted Indolin-2-one Scaffold

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Compound of Interest

Compound Name: *5-bromo-3,3-diethyl-2,3-dihydro-1H-indol-2-one*

Cat. No.: *B1289025*

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The indolin-2-one core, also known as oxindole, is a privileged heterocyclic scaffold in medicinal chemistry, forming the structural basis of numerous natural products and synthetic compounds with a wide array of biological activities. The strategic substitution on this core allows for the fine-tuning of its pharmacological properties. The introduction of a bromine atom at the 5-position, coupled with geminal diethyl groups at the 3-position, as seen in **5-bromo-3,3-diethyl-2,3-dihydro-1H-indol-2-one**, creates a unique chemical entity with potential for exploration in drug discovery. This guide provides a comprehensive overview of the commercial availability, quality assessment, synthesis, and potential applications of this specific molecule for researchers and drug development professionals.

Part 1: Commercial Sourcing and Supplier Landscape

Procuring specialty chemicals like **5-bromo-3,3-diethyl-2,3-dihydro-1H-indol-2-one** requires careful selection of suppliers to ensure material quality and batch-to-batch consistency, which are critical for reproducible research.

Identified Commercial Suppliers

A primary supplier for **5-bromo-3,3-diethyl-2,3-dihydro-1H-indol-2-one** is BLDpharm, who list the compound under the following identifiers:

Identifier	Value
CAS Number	304876-06-0[1]
Molecular Formula	C ₁₂ H ₁₄ BrNO[1]
Molecular Weight	268.15 g/mol [1]
MDL Number	MFCD13192264[1]

Another potential supplier is Appchem, which also lists the compound with the same CAS number and molecular formula.[2] For researchers interested in a salt form, the hydrochloride version is also commercially available.

It is standard practice for suppliers like BLDpharm and Bidepharm to provide batch-specific Certificates of Analysis (CoA) upon request, which would include details on purity as determined by techniques such as Nuclear Magnetic Resonance (NMR) and High-Performance Liquid Chromatography (HPLC).[3]

Part 2: Quality Control and Analytical Characterization

Prior to its use in any experimental setting, rigorous quality control and characterization of **5-bromo-3,3-diethyl-2,3-dihydro-1H-indol-2-one** are imperative. While a specific CoA for this compound is not publicly available, this section outlines the standard analytical methodologies employed for the structural confirmation and purity assessment of similar bromo-indole derivatives.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is the most powerful tool for the structural elucidation of organic molecules. For **5-bromo-3,3-diethyl-2,3-dihydro-1H-indol-2-one**, both ¹H and ¹³C NMR would be essential.

- ¹H NMR: The proton NMR spectrum is expected to show distinct signals for the aromatic protons on the bromo-substituted benzene ring, the N-H proton of the lactam, and the

methylene and methyl protons of the two ethyl groups. The chemical shifts and coupling patterns of the aromatic protons would confirm the 5-bromo substitution pattern.

- ¹³C NMR: The carbon NMR spectrum would provide evidence for all 12 carbon atoms in the molecule, including the characteristic carbonyl carbon of the lactam, the quaternary carbon at the 3-position, and the carbons of the aromatic ring and the ethyl substituents.

High-Performance Liquid Chromatography (HPLC)

HPLC is a cornerstone technique for determining the purity of a chemical compound. A reverse-phase HPLC method is typically suitable for bromo-indole derivatives.[4][5]

Illustrative HPLC Protocol for a Bromo-Indole Derivative:

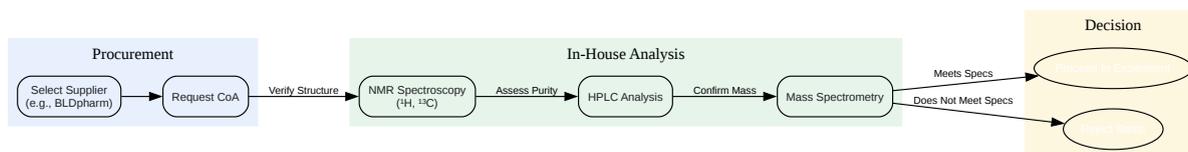
Parameter	Condition
Column	C18 Reverse-Phase Column
Mobile Phase	A gradient of acetonitrile and water, often with a small percentage of an acid like formic or phosphoric acid to improve peak shape.[4][5]
Detection	UV spectrophotometer, typically at wavelengths around 254 nm or 280 nm where the indole chromophore absorbs.
Flow Rate	Typically 1.0 mL/min for analytical scale.
Injection Volume	5-20 μ L

The resulting chromatogram should ideally show a single major peak corresponding to the target compound, with the purity calculated based on the area percentage of this peak relative to any impurity peaks.

Mass Spectrometry (MS)

Mass spectrometry is used to confirm the molecular weight of the compound. For **5-bromo-3,3-diethyl-2,3-dihydro-1H-indol-2-one** (C₁₂H₁₄BrNO), the expected monoisotopic mass is approximately 267.03 g/mol. The isotopic pattern characteristic of a bromine-containing

compound (two major peaks of nearly equal intensity separated by 2 m/z units, corresponding to the ^{79}Br and ^{81}Br isotopes) would be a key confirmatory feature.



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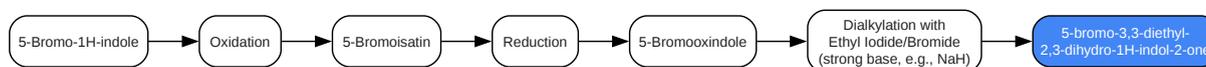
Caption: Quality Control Workflow for Procured Chemicals.

Part 3: Synthesis of 5-bromo-3,3-diethyl-2,3-dihydro-1H-indol-2-one

While a specific literature preparation for **5-bromo-3,3-diethyl-2,3-dihydro-1H-indol-2-one** is not readily available, a plausible synthetic route can be devised based on established methods for the synthesis of related 3,3-disubstituted oxindoles. A common and effective method involves the alkylation of a 5-bromooxindole precursor.

Proposed Synthetic Pathway

The synthesis would likely start from 5-bromooxindole, which can be prepared from 5-bromo-1H-indole. The key step is the dialkylation at the C3 position.



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Caption: Proposed Synthetic Route.

Experimental Protocol (Hypothetical):

- Preparation of 5-Bromooxindole: This intermediate can be synthesized from 5-bromo-1H-indole through various methods, such as oxidation to 5-bromoisatin followed by reduction.
- Dialkylation of 5-Bromooxindole:
 - To a solution of 5-bromooxindole in a suitable anhydrous solvent (e.g., DMF or THF) under an inert atmosphere (e.g., nitrogen or argon), a strong base such as sodium hydride (NaH) is added portion-wise at 0 °C.
 - The reaction mixture is stirred until the evolution of hydrogen gas ceases, indicating the formation of the enolate.
 - Two to three equivalents of an ethylating agent, such as ethyl iodide or ethyl bromide, are then added, and the reaction is allowed to warm to room temperature and stirred until completion (monitored by TLC).
 - The reaction is quenched with water, and the product is extracted with an organic solvent (e.g., ethyl acetate).
 - The organic layer is washed, dried, and concentrated under reduced pressure.
 - The crude product is then purified by column chromatography on silica gel to yield the desired **5-bromo-3,3-diethyl-2,3-dihydro-1H-indol-2-one**.

Part 4: Potential Applications in Research and Drug Discovery

While specific biological data for **5-bromo-3,3-diethyl-2,3-dihydro-1H-indol-2-one** is not yet published, the broader class of substituted indolin-2-ones has shown significant promise in various therapeutic areas, particularly in oncology.

Anticancer Potential

Many 3-substituted indolin-2-one derivatives have been identified as potent inhibitors of various protein kinases, which are crucial regulators of cell signaling pathways that are often

dysregulated in cancer. For instance, compounds with this core structure have been shown to inhibit receptor tyrosine kinases (RTKs) such as VEGFR and EGFR, which are key targets in anti-angiogenic and anti-proliferative cancer therapies. The presence of the bromo substituent can enhance the binding affinity and potency of these inhibitors.

Use as a Chemical Probe or Building Block

Given its specific substitution pattern, **5-bromo-3,3-diethyl-2,3-dihydro-1H-indol-2-one** can serve as a valuable chemical probe to investigate the structure-activity relationships of kinase inhibitors. The bromine atom also provides a synthetic handle for further functionalization through cross-coupling reactions, allowing for the creation of a library of more complex derivatives for screening in various biological assays.

Conclusion

5-bromo-3,3-diethyl-2,3-dihydro-1H-indol-2-one is a commercially available compound with significant potential for exploration in drug discovery and chemical biology. This guide provides a framework for researchers to source, validate, and potentially synthesize this molecule. While specific biological data on this compound remains to be published, its structural relationship to a well-established class of bioactive molecules, particularly kinase inhibitors, makes it a compelling candidate for further investigation. As with any research chemical, careful analytical characterization is paramount to ensure the reliability and reproducibility of experimental results.

References

- Google Patents. Method for preparing 5-bromoindole.
- SIELC Technologies. Separation of 3H-Indol-3-one, 5-bromo-2-(9-chloro-3-oxonaphtho[1,2-b]thien-2(3H)-ylidene)-1,2-dihydro-. Available at: [\[Link\]](#)
- ResearchGate. SYNTHESIS OF NEW 5-BROMO-1H-INDOLE-2,3-DIONE DERIVATIVES BY 1,3-DIPOLAR CYCLOADDITION. Available at: [\[Link\]](#)
- ResearchGate. A Practical Synthesis of 2-Substituted 5-Bromoindoles. Available at: [\[Link\]](#)
- Appchem. **5-bromo-3,3-diethyl-2,3-dihydro-1H-indol-2-one**. Available at: [\[Link\]](#)

- PubChem. 5-Bromo-3-ethyl-1,3-dihydro-indol-2-one. Available at: [\[Link\]](#)
- Synthesis of (i) 2-[2-(5-Bromo-1H-indol-3-yl)ethyl]-1H-isoindole-1,3(2H)-dione. Available at: [\[Link\]](#)
- The Royal Society of Chemistry. Supporting Information for... Available at: [\[Link\]](#)
- J&K Scientific. 5-Bromo-3,3-dimethyl-2,3-dihydro-1h-indol-2-one. Available at: [\[Link\]](#)
- Google Patents. 5-bromoindole preparation method.
- CAS. CAS Source Index (CASSI). Available at: [\[Link\]](#)
- SIELC Technologies. Separation of 3-(2-Bromoethyl)-1H-indole on Newcrom R1 HPLC column. Available at: [\[Link\]](#)

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Sources

1. 304876-06-0|5-Bromo-3,3-diethyl-2,3-dihydro-1H-indol-2-one|BLD Pharm [bldpharm.com]
2. appchemical.com [appchemical.com]
3. CAS:304876-06-0, 5-Bromo-3,3-diethyl-2,3-dihydro-1H-indol-2-one-毕得医药 [bidepharm.com]
4. 3H-Indol-3-one, 5-bromo-2-(9-chloro-3-oxonaphtho[1,2-b]thien-2(3H)-ylidene)-1,2-dihydro- | SIELC Technologies [sielc.com]
5. Separation of 3-(2-Bromoethyl)-1H-indole on Newcrom R1 HPLC column | SIELC Technologies [sielc.com]
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